A Comparative Analysis of Triamiphos and Modern Fungicides for Powdery Mildew Control

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Compound of Interest

Compound Name:	*Triamiphos*
CAS No.:	*1031-47-6*
Cat. No.:	*B1681371*

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This guide provides a comprehensive comparison of the obsolete organophosphate fungicide, **Triamiphos**, with contemporary fungicides used for the management of powdery mildew. The focus is on objective performance data, detailed experimental methodologies, and the underlying biochemical pathways of these compounds.

Introduction: The Evolution of Fungicidal Action

Triamiphos, a systemic organophosphorus compound, was historically used to control powdery mildews on various crops, including apples and ornamentals.[1] Its mode of action is the inhibition of acetylcholinesterase, an enzyme crucial for nerve function.[2] However, due to toxicity concerns and the development of more effective and targeted alternatives, **Triamiphos** has been discontinued and is no longer in use.[1]

Modern fungicides offer a diverse range of chemical classes and modes of action, providing more specific and often safer solutions for disease control. This guide will delve into a comparative analysis of **Triamiphos** and key modern fungicide groups used against powdery

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mildew, including Demethylation Inhibitors (DMIs), Quinone outside Inhibitors (QoIs), and Succinate Dehydrogenase Inhibitors (SDHIs).

Comparative Efficacy Data

Direct comparative efficacy studies between the obsolete **Triamiphos** and modern fungicides are unavailable. The following tables summarize the efficacy of various modern fungicides against powdery mildew on different crops, providing a benchmark for performance.

Table 1: Efficacy of Modern Fungicides Against Powdery Mildew on Field Pea (Pisum sativum L.)

Fungicide Combination	Active Ingredients	Mean Disease Incidence (%)
Tebuconazole + Trifloxystrobin	DMI + QoI	5.19
Azoxystrobin + Difenoconazole	QoI + DMI	Not specified
Azoxystrobin + Benzovindiflupyr	QoI + SDHI	Not specified
Untreated Control	-	36.60

Source: Adapted from a study on the comparative efficacy of new fungicides against powdery mildew on field pea.[3]

Table 2: Efficacy of Modern Fungicides Against Powdery Mildew on Dogwood (Cornus florida)

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Fungicide	Active Ingredient	Mean Leaf Colonization (%)
Heritage® 50W	Azoxystrobin (QoI)	< 5
Banner MAXX®	Propiconazole (DMI)	< 5
Eagle® 40W	Myclobutanil (DMI)	< 5 (in 2 of 3 years)
Sunspray Ultrafine Oil®	Paraffinic Oil	~6
3336™ 4.5F	Thiophanate methyl (MBC)	Significantly higher than other fungicides
Bayleton® WSP	Triadimefon (DMI)	Significantly higher than other fungicides
Untreated Control	-	75

Source: Adapted from a study comparing fungicides for the control of powdery mildew on dogwood.[4]

Modes of Action and Signaling Pathways

The fundamental difference between **Triamiphos** and modern fungicides lies in their molecular targets and the cellular pathways they disrupt.

Triamiphos: Acetylcholinesterase Inhibition

Triamiphos acts as an irreversible inhibitor of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects and, to a lesser extent, other organisms. Inhibition of AChE leads to the accumulation of the neurotransmitter acetylcholine, causing continuous nerve stimulation, paralysis, and eventual death.

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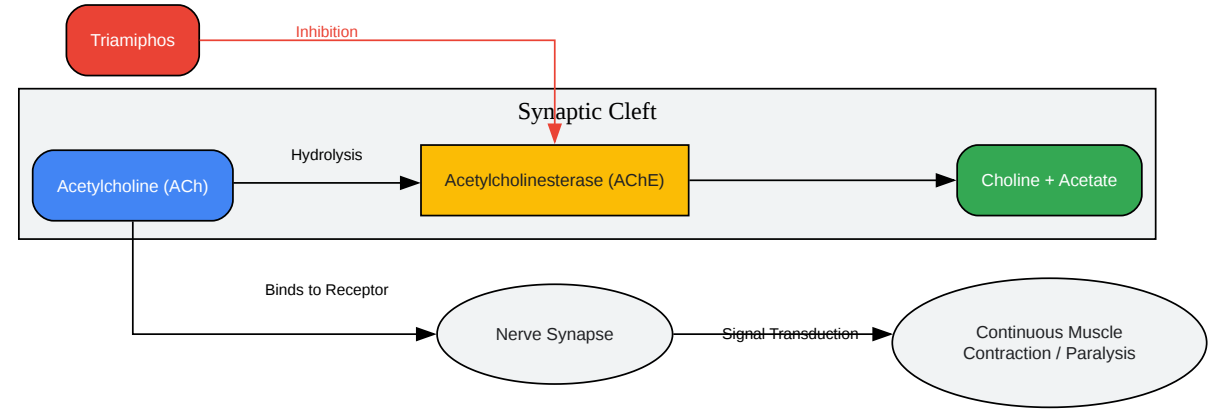

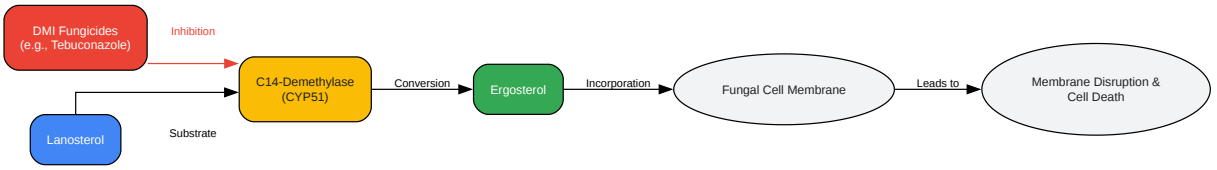

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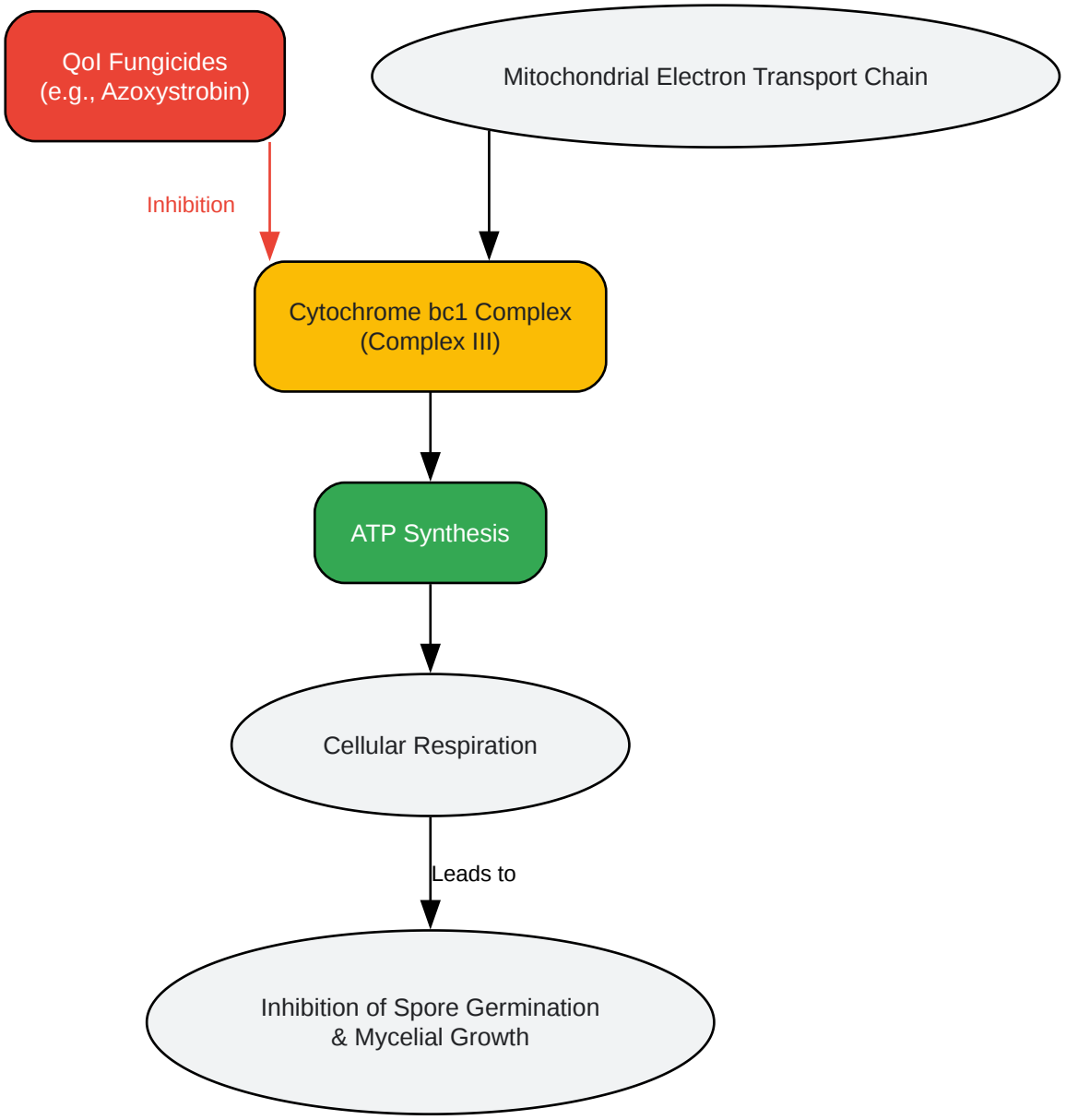

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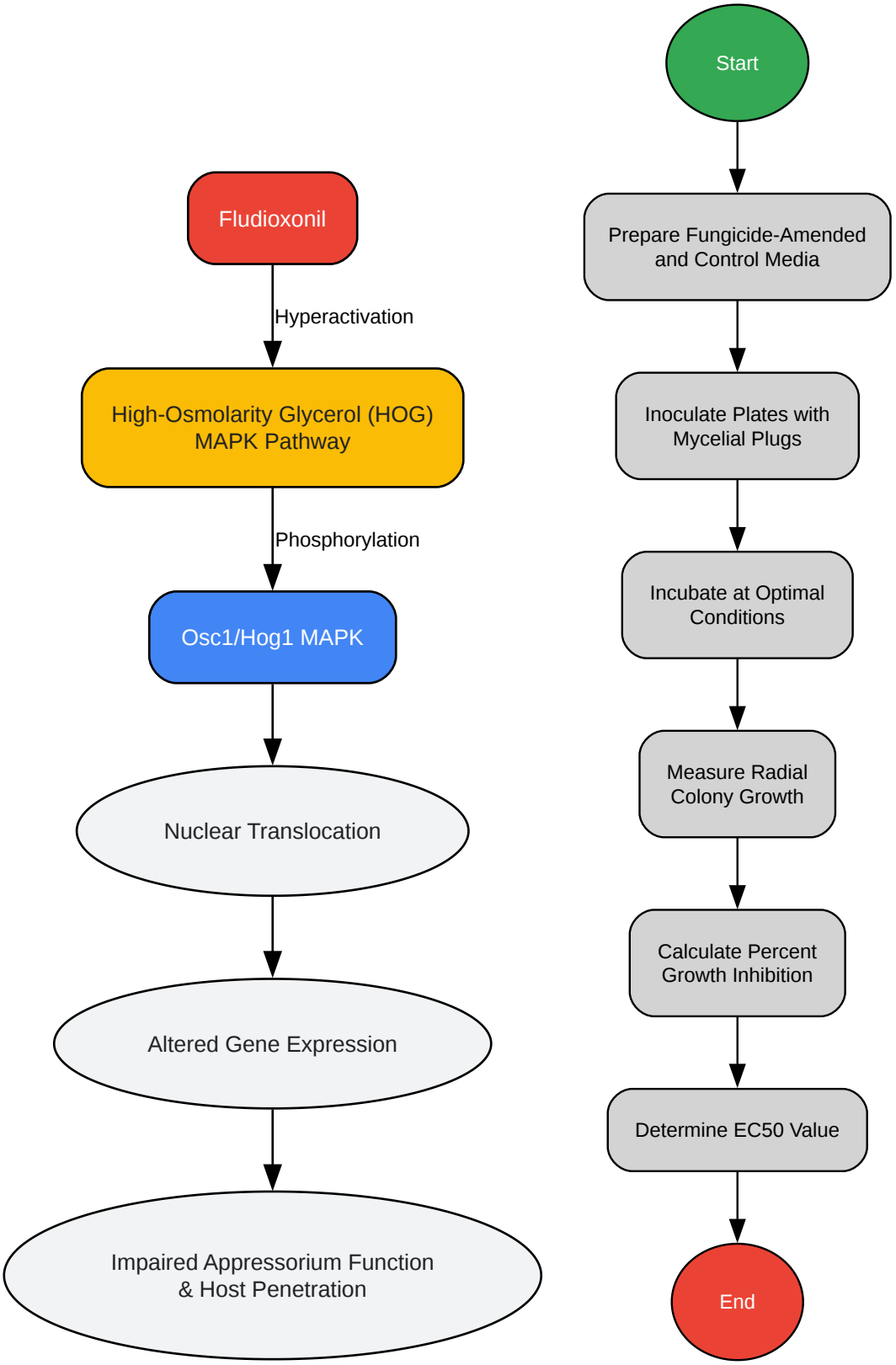

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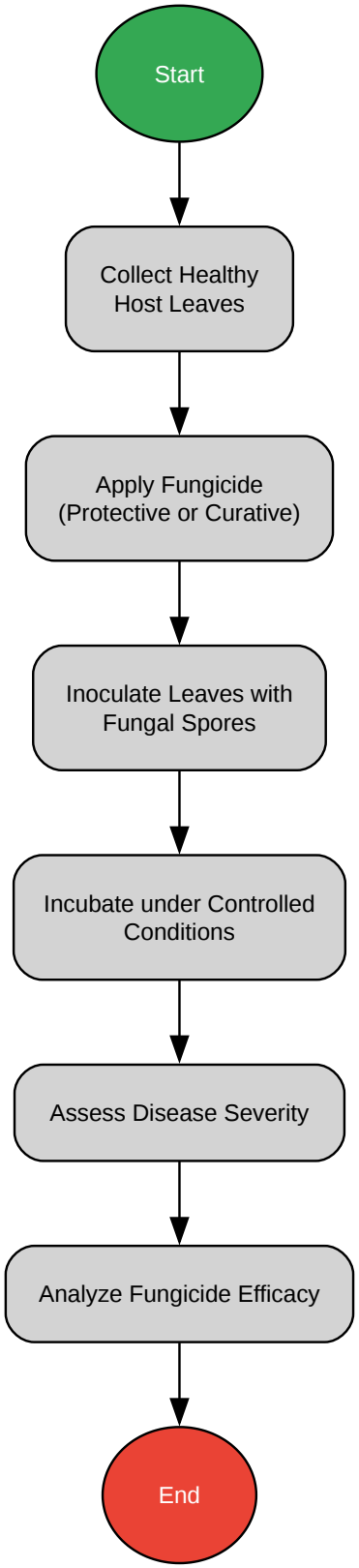

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